

An In-depth Technical Guide to Dideschloro Florfenicol-d3

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Compound of Interest

Compound Name: *Dideschloro Florfenicol-d3*

Cat. No.: *B15599470*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dideschloro Florfenicol-d3**, a deuterated analog of a Florfenicol derivative. The information presented herein is intended to support research and development activities by providing key data on its molecular properties, a relevant biological pathway of its parent compound, and detailed analytical methodologies.

Core Concepts: Molecular Profile

Dideschloro Florfenicol-d3 is a stable isotope-labeled form of Dideschloro Florfenicol. The primary application of such deuterated compounds is as internal standards in quantitative mass spectrometry-based analytical methods. The deuterium labeling provides a distinct mass-to-charge ratio, allowing for precise differentiation from the unlabeled analyte while maintaining nearly identical chemical and physical properties.

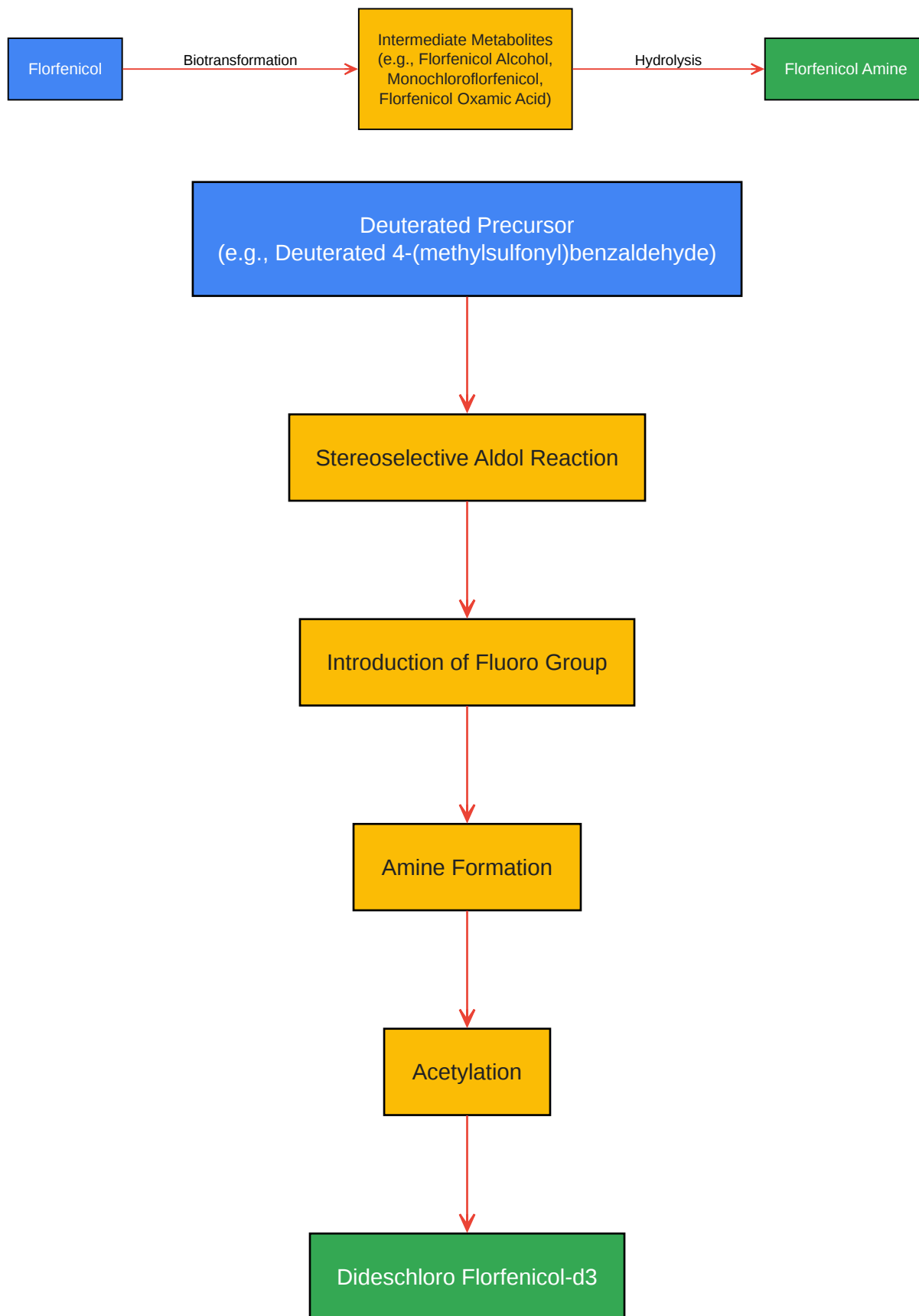
Quantitative Data Summary

The molecular weights of **Dideschloro Florfenicol-d3** and related compounds are summarized in the table below for easy comparison.

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Dideschloro Florfenicol-d3	C ₁₂ H ₁₃ D ₃ FNO ₄ S	292.34[1][2][3]	2714484-53-2[1][2]
Florfenicol	C ₁₂ H ₁₄ Cl ₂ FNO ₄ S	358.21[1][4]	73231-34-2[4]
Florfenicol-d3	C ₁₂ H ₁₁ D ₃ Cl ₂ FNO ₄ S	361.23[1]	2213400-85-0[1]
Florfenicol amine	C ₁₀ H ₁₄ FNO ₃ S	247.29[5][6][7][8][9]	76639-93-5[5][8]

Metabolic Pathway of the Parent Compound: Florfenicol

The primary metabolic pathway of Florfenicol involves the hydrolysis of the dichloroacetamide group to form Florfenicol amine.[10] Other intermediate metabolites in different biotransformation pathways can include florfenicol alcohol, monochloroflorfenicol, and florfenicol oxamic acid.[1] The metabolic conversion to Florfenicol amine is a key consideration in pharmacokinetic and residue analysis studies.



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